

Application Notes and Protocols for a Trapped $^{171}\text{Yb}^+$ Ion Clock

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Compound of Interest

Compound Name: YM17E

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These application notes provide a detailed overview of the experimental setup and protocols for the operation of a trapped $^{171}\text{Yb}^+$ (Ytterbium-171 ion) optical atomic clock. The content is intended for individuals with a background in atomic physics, laser science, and vacuum technology.

Introduction

Trapped ion optical clocks are at the forefront of precision timekeeping, with applications ranging from fundamental physics tests to relativistic geodesy. The $^{171}\text{Yb}^+$ ion is a particularly attractive candidate for an optical frequency standard due to its unique atomic structure, which offers two highly stable clock transitions: an electric quadrupole (E2) transition and an electric octupole (E3) transition.^[1] These transitions are exceptionally insensitive to external field perturbations, leading to extremely high accuracy and stability.^{[1][2]}

This document outlines the essential components, experimental procedures, and performance characteristics of a state-of-the-art $^{171}\text{Yb}^+$ ion clock.

Core Components of the Experimental Setup

The experimental apparatus for a trapped $^{171}\text{Yb}^+$ ion clock is a complex integration of vacuum, laser, and electronic systems. A simplified overview of the setup is presented below.

Ion Trap and Vacuum System

A single $^{171}\text{Yb}^+$ ion is confined in an ion trap, which uses a combination of static and radio-frequency (RF) electric fields to create a potential well.[2][3] The trap is housed within an ultra-high vacuum (UHV) chamber to minimize collisions with background gas, which can perturb the ion's energy levels.

- **Ion Trap:** Typically, a linear Paul trap or a ring trap is used. These traps provide confinement in all three dimensions.
- **Vacuum Chamber:** The chamber is maintained at a pressure below 10^{-11} mbar to ensure a long trapping lifetime for the ion.
- **Ion Pumps and Getters:** These are used to achieve and maintain the UHV conditions.

Laser Systems

A suite of precisely tuned lasers is required to cool, control, and interrogate the $^{171}\text{Yb}^+$ ion. The key laser wavelengths and their functions are summarized in the table below.

Wavelength	Transition	Purpose
399 nm	$^1\text{S}_0 \rightarrow ^1\text{P}_1$	Isotope-selective photoionization of neutral Yb atoms.
369.5 nm	$^2\text{S}_{1/2} \rightarrow ^2\text{P}_{1/2}$	Doppler cooling of the $^{171}\text{Yb}^+$ ion and state detection.
935 nm	$^2\text{D}_{3/2} \rightarrow ^3\text{D}[3/2]_{1/2}$	Repumping to prevent the ion from getting trapped in a dark state during cooling.
436 nm	$^2\text{S}_{1/2} \rightarrow ^2\text{D}_{3/2}$	Clock transition (E2).
467 nm	$^2\text{S}_{1/2} \rightarrow ^2\text{F}_{7/2}$	Clock transition (E3).
760 nm	Repumping from the upper clock state.	

These lasers need to be frequency-stabilized to a high degree. The clock laser, in particular, requires exceptional stability, often achieved by locking it to a high-finesse optical cavity.

Experimental Protocols

The operation of the $^{171}\text{Yb}^+$ ion clock involves a precise sequence of steps to prepare, interrogate, and read out the state of the ion.

Ion Loading Protocol

- Atom Source: Neutral ytterbium atoms are generated by heating a sample of ytterbium in an oven.
- Isotope-Selective Ionization: A two-step photoionization process is used to selectively ionize ^{171}Yb atoms.
 - A 399 nm laser excites the $^1\text{S}_0 \rightarrow ^1\text{P}_1$ transition.
 - A second laser, typically at 369.5 nm, provides the energy to ionize the excited atom.
- Trapping: The newly created $^{171}\text{Yb}^+$ ion is captured by the electric fields of the ion trap.

Ion Cooling and State Preparation Protocol

- Doppler Cooling: The trapped ion is cooled to a few millikelvin using the 369.5 nm laser, which is slightly red-detuned from the $^2\text{S}_{1/2} \rightarrow ^2\text{P}_{1/2}$ transition. A 935 nm laser is used simultaneously for repumping.
- Optical Pumping: Before interrogating the clock transition, the ion is prepared in a specific hyperfine ground state (typically the $F=0$ state of the $^2\text{S}_{1/2}$ level) using optical pumping techniques.

Clock Transition Interrogation Protocol

- Ramsey or Rabi Spectroscopy: The clock transition is probed using a highly stable clock laser.
 - Rabi Spectroscopy: A single, long laser pulse is applied to drive the transition.

- Ramsey Spectroscopy: Two short laser pulses separated by a free-evolution time are used to measure the atomic transition frequency with high precision.
- State Detection: After the interrogation pulse(s), the state of the ion is determined.
 - The 369.5 nm cooling laser is turned on.
 - If the ion is in the ground state, it will scatter photons from the cooling laser, and this fluorescence is detected by a photomultiplier tube (PMT).
 - If the ion is in the excited clock state, it will not scatter photons, and no fluorescence will be detected.
- Feedback Loop: The outcome of the state detection is used to steer the frequency of the clock laser to keep it resonant with the atomic transition. This creates a feedback loop that locks the laser frequency to the atomic reference, forming the basis of the atomic clock.

System Performance and Data

The performance of a $^{171}\text{Yb}^+$ ion clock is characterized by its frequency stability and systematic uncertainty.

Frequency Stability

The frequency stability describes how much the clock's frequency fluctuates over time. It is often expressed using the Allan deviation.

Clock Transition	Fractional Frequency Instability (Allan Deviation)	Reference
E3 (467 nm)	$2.2 \times 10^{-15} / \sqrt{\tau}$	
E3 (467 nm)	$3.9 \times 10^{-14} / \sqrt{\tau}$ (interrogated by an integrated spiral cavity laser)	

Systematic Uncertainty Budget

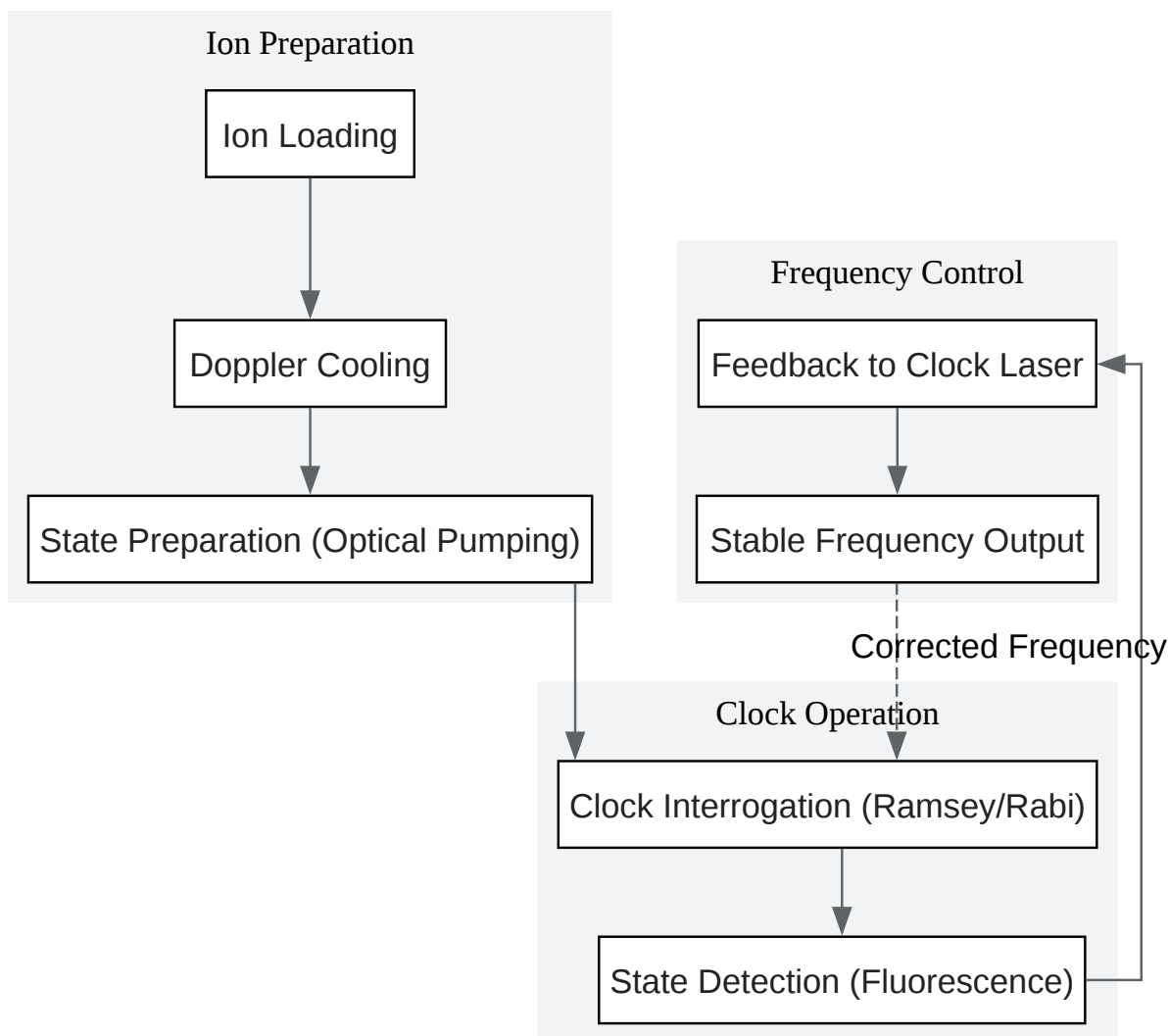
Systematic shifts are small changes in the clock frequency due to various environmental factors. A detailed uncertainty budget is crucial for determining the clock's accuracy.

Systematic Effect	Fractional Frequency Shift ($\times 10^{-18}$)	Fractional Uncertainty ($\times 10^{-18}$)	Reference
For the E3 Transition			
Micromotion-related shifts	-	-	
Quadratic Zeeman shift (static)	-	-	
Quadratic Zeeman shift (oscillating)	-	-	
Electric quadrupole shift	-5.7	0.5	
AC Stark shifts	-	-	
Black-body radiation shift	-70.5	1.8	
Second-order Doppler shift	-2.3	1.5	
Background gas collisions	0	0.5	
Total (NPL-2023)	-	2.2	
Total (PTB)	-89.7	2.7	

Visualizations

Experimental Workflow

The following diagram illustrates the overall experimental sequence for operating the $^{171}\text{Yb}^+$ ion clock.

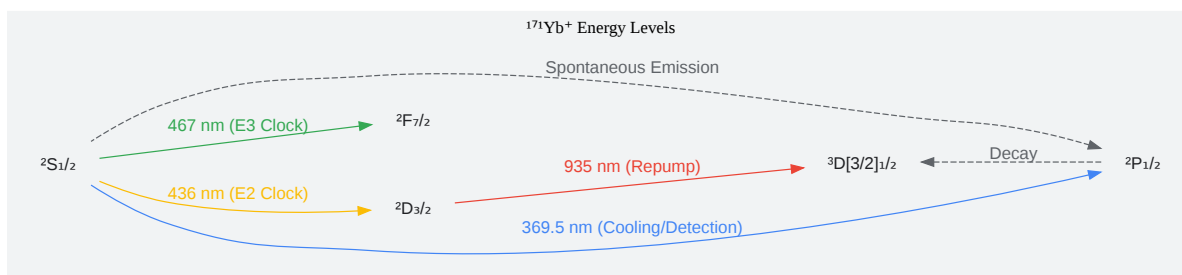


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Caption: Experimental workflow for the $^{171}\text{Yb}^+$ ion clock.

Simplified $^{171}\text{Yb}^+$ Energy Level Diagram and Laser Interactions

This diagram shows the relevant energy levels of the $^{171}\text{Yb}^+$ ion and the lasers used to drive the transitions.



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Caption: Simplified $^{171}\text{Yb}^+$ energy levels and laser transitions.

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